

Technical Deep Dive: Fluorescent Red 731 NHS Ester Bioconjugation

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Compound of Interest

Compound Name: *Fluorescent red 731 reactive*

Cat. No.: *B12056615*

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Executive Summary: The NIR Advantage

Fluorescent Red 731 is a high-performance Near-Infrared (NIR) fluorophore (Abs

736 nm / Em

759 nm) engineered for deep-tissue imaging and high-sensitivity flow cytometry. Unlike visible spectrum dyes (FITC, PE), Fluorescent Red 731 operates within the "optical window" of biological tissue, where photon scattering and autofluorescence are minimal.

The NHS (N-hydroxysuccinimide) ester functionalization renders this dye highly reactive toward primary amines (

), specifically the

-amino groups of lysine residues and the N-terminus of proteins.[1][2] This guide details the chemistry, thermodynamics, and precise laboratory workflows required to generate stable, high-quantum-yield conjugates.

Key Chemical Specifications

Parameter	Specification
Formula	
Molecular Weight	859.98 g/mol
Reactive Group	NHS Ester (Amine-reactive)
Excitation Max	736 nm (Ethanol)
Emission Max	759 nm (Ethanol)
Molar Extinction Coeff.	225,000
Solubility	DMF, DMSO (Low water solubility prior to conjugation)

Mechanism of Action: Nucleophilic Acyl Substitution

The conjugation relies on a competitive kinetic balance between aminolysis (desired) and hydrolysis (waste).[2][3] The NHS ester activates the carboxyl group of the fluorophore, creating a leaving group prone to nucleophilic attack.[2]

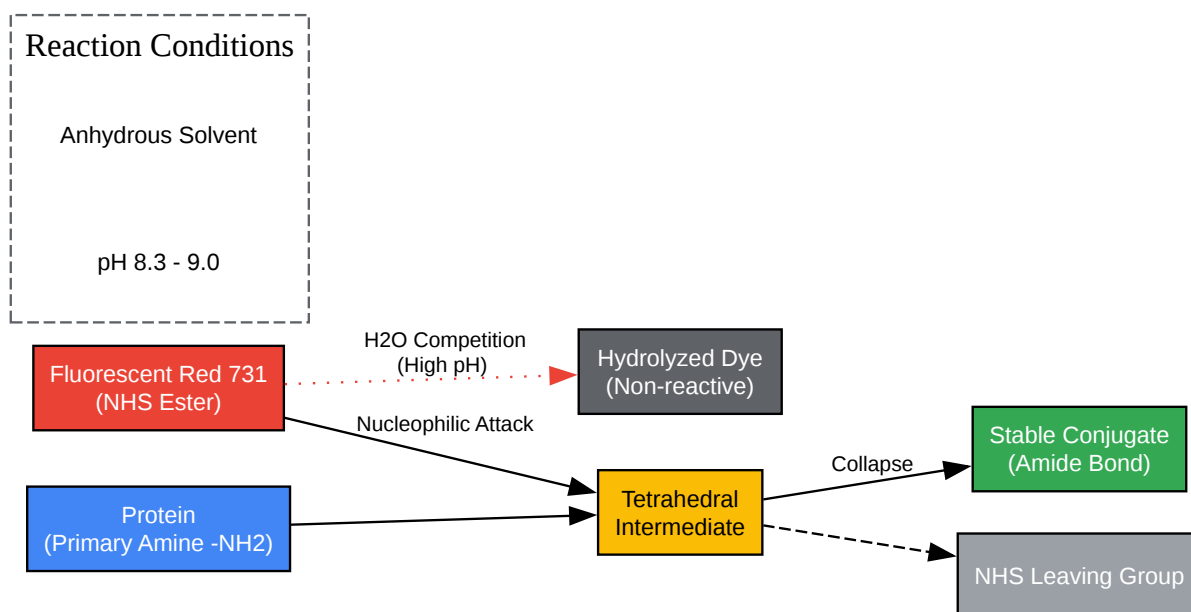
The Chemical Pathway

- Nucleophilic Attack: The unprotonated primary amine () attacks the carbonyl carbon of the NHS ester.[3]
- Tetrahedral Intermediate: A transient intermediate forms.[3]
- Collapse & Release: The intermediate collapses, expelling the N-hydroxysuccinimide ring (leaving group) and forming a stable amide bond.[2][3]

Critical Variable: pH Dependence[6][7][8][9]

- pH < 7.0: Amines are protonated () and non-nucleophilic.[3] Reaction rate is negligible.

- pH > 9.5: Hydrolysis of the NHS ester by water () dominates, destroying the reagent before conjugation occurs.
- Optimal Window: pH 8.3 – 9.0. This specific dye (Fluorescent Red 731) is often used at pH 9.0 to drive the reaction of its specific steric structure, though pH 8.3 is standard for most NHS esters.



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Figure 1: The competitive kinetic pathway of NHS-ester conjugation. Success depends on favoring Amide formation over Hydrolysis.

Validated Experimental Protocol

This protocol is optimized for labeling 1 mg of IgG antibody. Scale linearly for other quantities.

Phase 1: Preparation & Buffer Exchange

Objective: Remove competing amines (Tris, Glycine, BSA) which will quench the reaction.

- Purify Antibody: If the antibody is in Tris or contains BSA, perform buffer exchange using a 10k MWCO spin column or dialysis.
- Equilibration Buffer: Exchange into 50 mM Sodium Bicarbonate, pH 9.0.
 - Note: While pH 8.3 is standard for many dyes, Fluorescent Red 731 protocols often recommend pH 9.0 to maximize the nucleophilicity of the specific lysine residues accessible to this bulky fluorophore.
- Concentration: Adjust protein concentration to 2–5 mg/mL. Lower concentrations (<1 mg/mL) result in poor labeling efficiency due to hydrolysis competition.

Phase 2: Reagent Solubilization

Objective: Dissolve the hydrophobic NHS ester without inducing hydrolysis.

- Solvent: Use anhydrous DMF (Dimethylformamide) or DMSO.
 - Critical: Ensure the solvent is "amine-free" and dry. Moisture initiates immediate hydrolysis.[\[4\]](#)
- Stock Concentration: Dissolve 1 mg of Fluorescent Red 731 NHS ester in 50 μ L DMF (approx. 20 mg/mL).
 - Storage: Use immediately.[\[5\]](#) Do not store reconstituted NHS ester.

Phase 3: Conjugation Reaction

Objective: Covalent attachment.

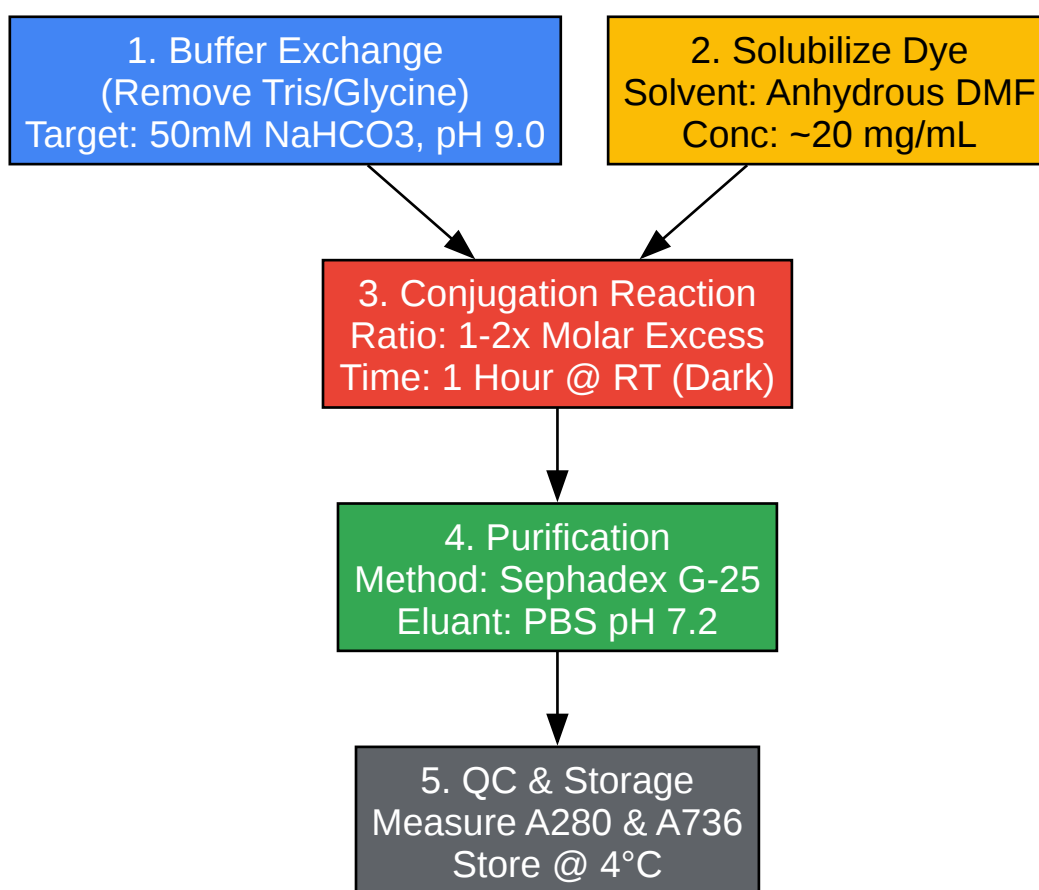
- Stoichiometry (Dye:Protein Ratio): Add the dye solution to the protein dropwise while stirring.
 - Recommended Ratio: 1:1 to 2:1 (Molar Excess).
 - Warning: Unlike smaller dyes (FITC) requiring 10-20x excess, Fluorescent Red 731 is large and prone to quenching. Do not exceed 3x molar excess unless experimentally validated, as this leads to precipitation and reduced quantum yield.

- Incubation: Incubate for 60 minutes at Room Temperature (20-25°C) in the dark.

Phase 4: Purification

Objective: Remove free dye to prevent high background.

- Column: Use a Sephadex G-25 desalting column (or equivalent size exclusion resin).[6][7]
- Elution Buffer: PBS (Phosphate Buffered Saline), pH 7.2.
- Collection: The first colored band to elute is the conjugate (high MW). The slower, trailing band is free dye.



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Figure 2: Step-by-step workflow for antibody conjugation, ensuring removal of interfering agents and free dye.

Quality Control: Degree of Labeling (DOL)

Trustworthiness in data comes from verifying the DOL. A DOL of 1.0 – 2.0 is optimal for Fluorescent Red 731. Higher DOL causes self-quenching.

The Formula Constants

- : Absorbance at 736 nm.[\[7\]](#)
 - : Absorbance at 280 nm (Protein).[\[8\]](#)
 - : ~150,000 Da (for IgG).
 - : 225,000 M
- cm
- [\[7\]](#)
- (Correction Factor): ~0.04 (Estimated for Cy7-like dyes).
 - Self-Validation: To determine exact CF
- , measure the
- and
- of free dye in buffer.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Precipitation	Dye concentration too high or solvent incompatibility.	Dissolve dye in DMSO/DMF first. ^[5] Do not exceed 10% organic solvent in final reaction mixture.
Low DOL (<0.5)	Hydrolysis of NHS ester.	Use fresh anhydrous DMF. Ensure buffer pH is >8. ^[4] ^[7] 0. Increase dye molar excess slightly (e.g., to 3x).
Low Signal (Quenching)	Over-labeling (DOL > 3).	Reduce molar excess to 1:1. Fluorescent Red 731 is bulky; steric crowding reduces brightness.
High Background	Incomplete removal of free dye.	Use a longer desalting column or perform dialysis. Free dye sticks to some membranes.

References

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